

Technical Guide: Structure & Synthesis of (R)-4-benzyl-2-(hydroxymethyl)morpholine HCl

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Compound of Interest

Compound Name: (R)-(4-Benzylmorpholin-2-yl)methanol hydrochloride

Cat. No.: B13652743

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Executive Summary & Chemical Identity

(R)-4-benzyl-2-(hydroxymethyl)morpholine Hydrochloride is a critical chiral heterocyclic building block used primarily in the synthesis of Neurokinin-1 (NK1) receptor antagonists (e.g., Aprepitant, Fosaprepitant) and norepinephrine reuptake inhibitors. Its value lies in the rigid morpholine core which, when chirally pure, directs the pharmacophore vectors of the final drug candidate with high precision.

Chemical Identification Data

Property	Specification
Common Name	(R)-4-benzyl-2-(hydroxymethyl)morpholine HCl
CAS Number (Free Base)	943442-96-4
CAS Number (S-Enantiomer)	132073-82-6
IUPAC Name	[(2R)-4-benzylmorpholin-2-yl]methanol hydrochloride
Molecular Formula	C ₁₂ H ₁₇ NO ₂ · HCl
Molecular Weight	243.73 g/mol (Salt); 207.27 g/mol (Base)
Chirality	(R)-Configuration at C2 position
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in ether.

Structural Analysis & Stereochemistry

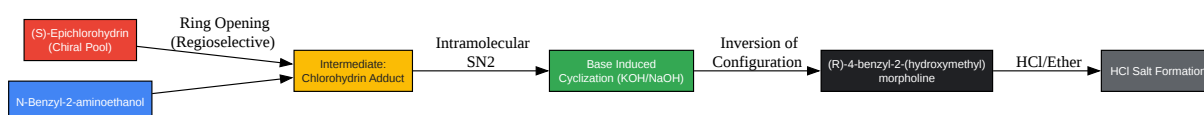
The pharmacological potency of morpholine-based drugs often hinges on the absolute configuration of the C2 substituent.

- Conformation:** The morpholine ring typically adopts a chair conformation. In the (R)-isomer, the 2-hydroxymethyl group prefers an equatorial position to minimize 1,3-diaxial interactions, stabilizing the structure.
- Salt Formation:** The nitrogen atom at position 4 is the site of protonation. In the HCl salt form, this nitrogen becomes quaternary (ammonium), significantly increasing water solubility and shelf-stability compared to the oil-based free amine.
- Benzyl Protection:** The N-benzyl group acts as a robust protecting group that is stable under basic and nucleophilic conditions but can be removed via catalytic hydrogenolysis (Pd/C, H₂) to yield the free secondary amine for further diversification.

Synthesis & Manufacturing Protocols

The synthesis of the (R)-enantiomer requires a route that preserves chiral integrity. The most authoritative industrial method utilizes (S)-Epichlorohydrin as the chiral pool starter. Note that the Cahn-Ingold-Prelog (CIP) priority changes during ring closure, meaning (S)-epichlorohydrin yields the (R)-morpholine derivative.

Retrosynthetic Pathway (Graphviz)



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Figure 1: Convergent synthesis pathway for (R)-4-benzyl-2-(hydroxymethyl)morpholine.

Detailed Experimental Protocol

Objective: Synthesis of (R)-4-benzyl-2-(hydroxymethyl)morpholine HCl from (S)-epichlorohydrin.

Reagents:

- (S)-Epichlorohydrin (>99% ee)
- N-Benzyl-2-aminoethanol
- Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH)
- Solvents: Methanol, Toluene, Diethyl Ether, HCl (gas or ethereal solution).

Step-by-Step Methodology:

- Coupling (Ring Opening):
 - Charge a reactor with N-benzyl-2-aminoethanol (1.0 eq) and methanol (5 vol).

- Cool to 0–5°C.
- Add (S)-epichlorohydrin (1.1 eq) dropwise over 1 hour. Rationale: Slow addition prevents polymerization and controls exotherm.
- Allow the mixture to warm to room temperature (20–25°C) and stir for 12–16 hours.
- Checkpoint: Monitor by TLC or LC-MS for disappearance of amine. The intermediate formed is the linear chlorohydrin.
- Cyclization (Ring Closure):
 - Cool the reaction mixture to 0°C.
 - Add pulverized KOH (2.5 eq) or 50% NaOH solution.
 - Heat to 45–50°C for 4–6 hours. Mechanism: The alkoxide generated attacks the carbon bearing the chloride in an intramolecular S_N2 reaction, forming the morpholine ring.
 - Purification: Quench with water, extract into Toluene or DCM. Wash organic layer with brine, dry over MgSO₄, and concentrate to yield the crude oil (Free Base).
- Salt Formation (Hydrochlorination):
 - Dissolve the crude oil in dry Diethyl Ether or Isopropanol.
 - Cool to 0°C.
 - Bubble dry HCl gas or add HCl in dioxane/ether dropwise until pH < 3.
 - The (R)-4-benzyl-2-(hydroxymethyl)morpholine HCl will precipitate as a white solid.
 - Filter, wash with cold ether, and dry under vacuum.

Characterization & Quality Control

To validate the structure and purity, the following analytical parameters are standard.

Nuclear Magnetic Resonance (NMR)

Nucleus	Solvent	Expected Signals (δ ppm)	Assignment
^1H NMR	DMSO- d_6	7.30–7.45 (m, 5H)	Aromatic (Benzyl)
4.30 (s, 2H)	Benzyl CH_2 (N- CH_2 -Ph)		
3.80–4.00 (m, 3H)	Morpholine ring (O-CH) + CH_2 -OH		
3.50–3.70 (m, 2H)	Morpholine ring (O- CH_2)		
2.60–3.20 (m, 4H)	Morpholine ring (N- CH_2)		
10.5–11.0 (br s, 1H)	NH^+ (Ammonium proton)		

Chiral Purity (HPLC)

- Column: Chiralcel OD-H or AD-H.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90:10:0.1).
- Detection: UV @ 210 nm or 254 nm.
- Requirement: Enantiomeric Excess (ee) > 98% is typically required for API synthesis.

Applications in Drug Discovery

This specific enantiomer is a "privileged scaffold" in medicinal chemistry.

- **NK1 Receptor Antagonists:** The (R)-2-hydroxymethyl morpholine core is a direct precursor to the morpholine ring found in Aprepitant (Emend) and Fosaprepitant. The hydroxymethyl group is often oxidized to an aldehyde or carboxylic acid, or etherified (as in Aprepitant) to link with fluorophenyl groups.

- Reuptake Inhibitors: Analogues are used in the development of selective norepinephrine reuptake inhibitors (NRI) for depression and neuropathic pain.
- Chiral Resolution Agents: The free base can serve as a chiral base for resolving acidic racemates.

References

- Accela ChemBio. (n.d.). Product Data: (R)-4-Benzyl-2-(hydroxymethyl)morpholine. Retrieved from (Verified CAS 943442-96-4).
- Hale, J. J., et al. (1998). "Structural Optimization Affording 2-(R)-(1-(R)-3,5-Bis(trifluoromethyl)phenylethoxy)-3-(S)-(4-fluoro)phenyl-4-(3-oxo-1,2,4-triazol-5
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